

Application Note & Protocol: Stability Testing of AGN-201904Z

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Compound of Interest

Compound Name: AGN-201904Z

Cat. No.: B1665649

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive protocol for conducting stability testing of the investigational drug substance, **AGN-201904Z**. The outlined procedures are based on the International Council for Harmonisation (ICH) guidelines, specifically ICH Q1A(R2), to ensure regulatory compliance and robust scientific data generation.

Purpose

The purpose of this protocol is to define the stability testing program for the active pharmaceutical ingredient (API), **AGN-201904Z**. This program is designed to evaluate the thermal stability, and sensitivity to moisture and light of the drug substance. The data generated will be used to establish a retest period and determine appropriate storage conditions.

Scope

This protocol applies to the stability testing of three primary batches of **AGN-201904Z** manufactured for clinical trials and registration purposes. The testing will be conducted at specified intervals under various storage conditions as defined in this document.

Responsibilities

- **Quality Assurance (QA):** Responsible for the review and approval of this protocol, monitoring of the stability study, and ensuring compliance with cGMP standards.

- Analytical Development (AD): Responsible for the development, validation, and execution of the analytical methods used for stability testing.
- Manufacturing Department: Responsible for providing the primary batches of **AGN-201904Z** for the stability study, along with all relevant batch documentation.
- Stability Coordinator: Responsible for initiating and managing the stability study, including sample pulling, data trending, and reporting.

Materials and Equipment

- Drug Substance: Three primary batches of **AGN-201904Z**.
- Container Closure System: The stability studies will be conducted on the drug substance packaged in a container closure system that is the same as the packaging proposed for storage and distribution.
- Reference Standard: A well-characterized batch of **AGN-201904Z** designated as the reference standard.
- Analytical Instrumentation:
 - High-Performance Liquid Chromatography (HPLC) system with UV detector
 - Mass Spectrometer (MS)
 - Dissolution Apparatus
 - Karl Fischer Titrator
 - pH Meter
 - Forced degradation studies may be necessary to demonstrate the stability-indicating nature of the analytical methods.
- Stability Chambers: Calibrated and monitored stability chambers capable of maintaining the specified temperature and humidity conditions.

Stability Study Design

The stability study will be conducted on at least three primary batches of the drug substance.^[1]

The testing frequency and storage conditions are designed to provide a comprehensive stability profile of **AGN-201904Z**.

Storage Conditions and Testing Frequency

The following storage conditions and testing frequencies will be employed for the stability study of **AGN-201904Z**.

Storage Condition	Testing Frequency (Months)
Long-Term: 25°C ± 2°C / 60% RH ± 5% RH	0, 3, 6, 9, 12, 18, 24, 36 ^[2] ^[3]
Intermediate: 30°C ± 2°C / 65% RH ± 5% RH	0, 6, 9, 12
Accelerated: 40°C ± 2°C / 75% RH ± 5% RH	0, 3, 6 ^[2]

Intermediate testing will only be conducted if a significant change occurs during accelerated testing.

Analytical Test Parameters and Acceptance Criteria

The following tests will be performed at each stability time point to assess the quality of **AGN-201904Z**.

Test Parameter	Analytical Method	Acceptance Criteria
Appearance	Visual Inspection	White to off-white crystalline powder
Assay	HPLC-UV	98.0% - 102.0%
Related Substances	HPLC-UV	Individual Impurity: $\leq 0.2\%$ Total Impurities: $\leq 1.0\%$
Water Content	Karl Fischer Titration	$\leq 0.5\%$ w/w
Identification	FTIR and HPLC Retention Time	Conforms to Reference Standard
Dissolution	USP Apparatus 2 (Paddles)	$\geq 80\%$ (Q) in 30 minutes

Experimental Protocols

High-Performance Liquid Chromatography (HPLC) for Assay and Related Substances

This method is designed to be stability-indicating, capable of separating **AGN-201904Z** from its potential degradation products.

- Chromatographic Conditions:
 - Column: C18, 4.6 mm x 150 mm, 3.5 μ m
 - Mobile Phase A: 0.1% Formic Acid in Water
 - Mobile Phase B: 0.1% Formic Acid in Acetonitrile
 - Gradient:

Time (min)	%B
0	10
20	90
25	90
25.1	10

| 30 | 10 |

- Flow Rate: 1.0 mL/min
- Column Temperature: 30°C
- Detection Wavelength: 254 nm
- Injection Volume: 10 µL
- Standard Preparation: Prepare a standard solution of **AGN-201904Z** reference standard at a concentration of 0.5 mg/mL in a suitable diluent.
- Sample Preparation: Prepare a sample solution of the **AGN-201904Z** stability sample at a concentration of 0.5 mg/mL in the same diluent.
- System Suitability: Inject the standard solution five times. The relative standard deviation (RSD) of the peak areas should be $\leq 2.0\%$. The tailing factor for the **AGN-201904Z** peak should be ≤ 2.0 .
- Calculation: Calculate the assay and related substances using standard external standard calculations.

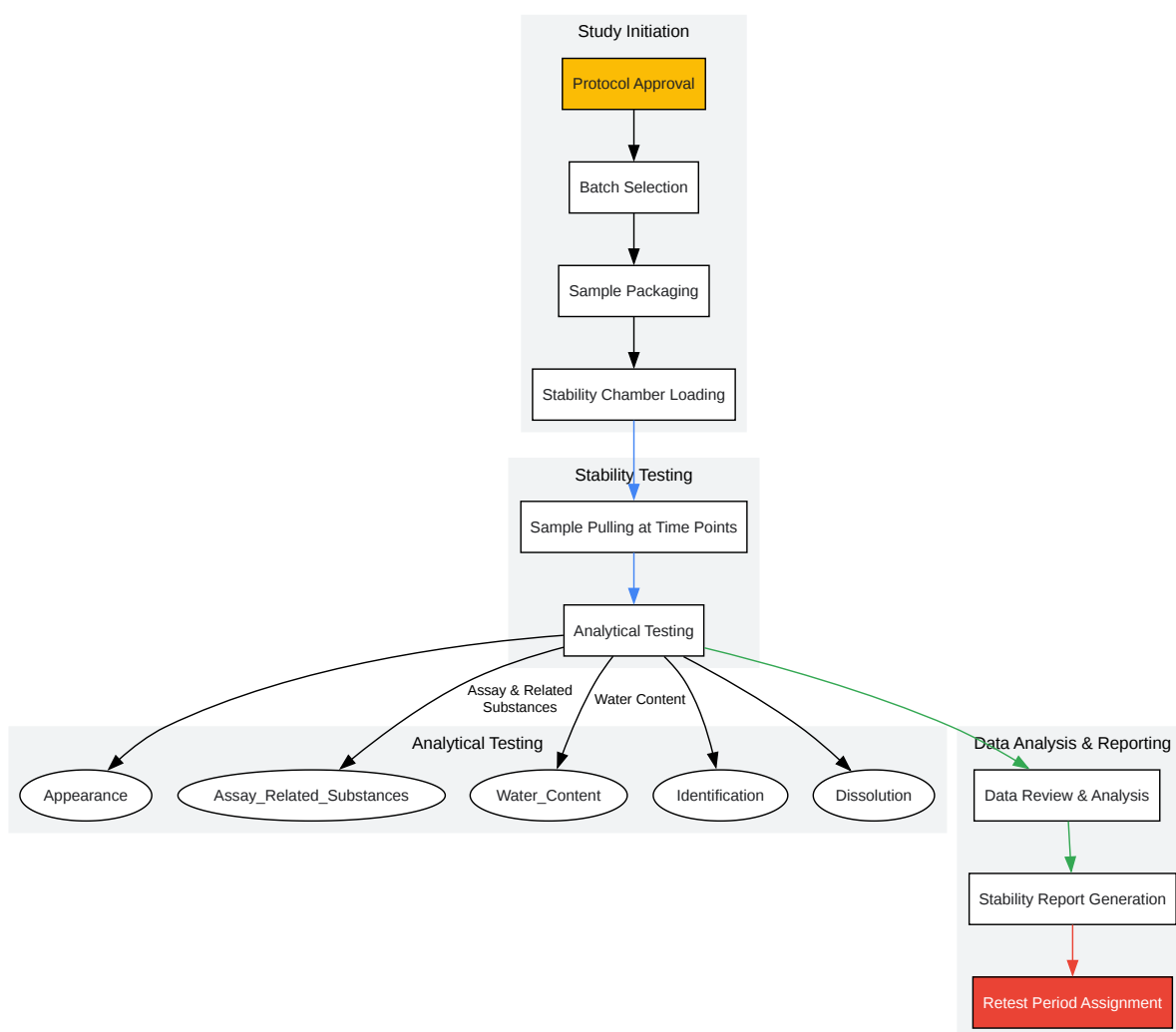
Dissolution Testing

- Apparatus: USP Apparatus 2 (Paddles)
- Dissolution Medium: 900 mL of 0.1 N HCl

- Paddle Speed: 50 RPM
- Temperature: 37°C ± 0.5°C
- Sampling Times: 10, 20, 30, and 45 minutes
- Sample Analysis: Analyze the dissolution samples by HPLC-UV as described in section 6.1.
- Calculation: Calculate the percentage of **AGN-201904Z** dissolved at each time point.

Visualizations

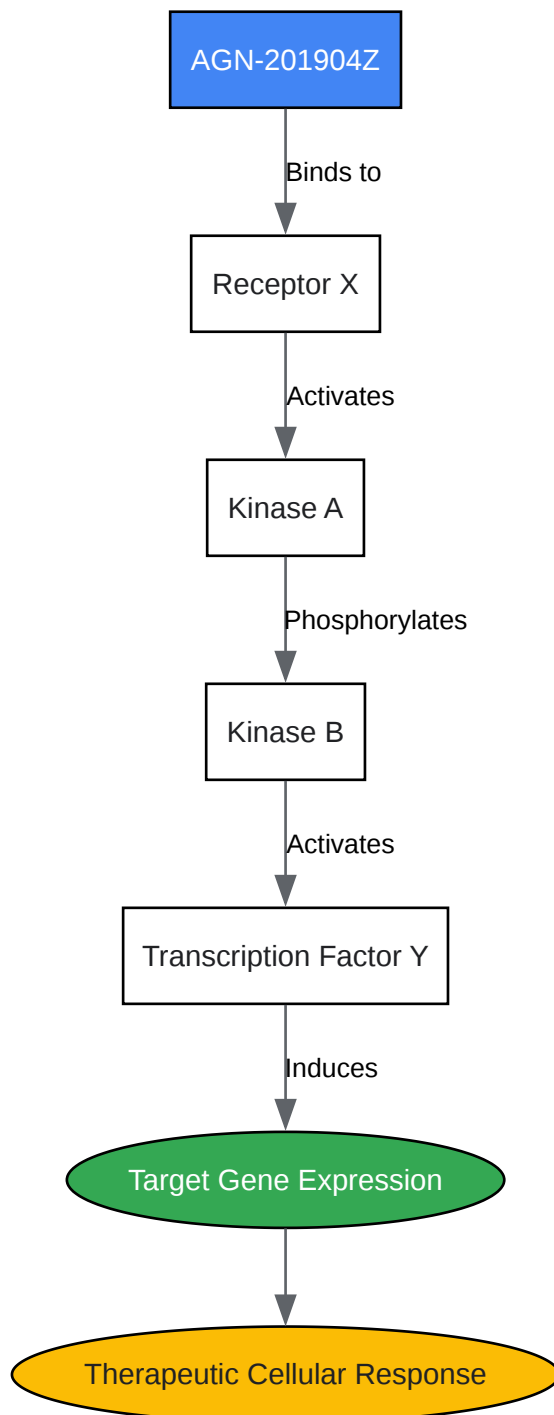
Experimental Workflow



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Caption: Experimental workflow for **AGN-201904Z** stability testing.

Hypothetical Signaling Pathway of AGN-201904Z



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Caption: Hypothetical signaling pathway for **AGN-201904Z**.

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References

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- 2. ICH Q1A (R2) Stability testing of new drug substances and drug products - Scientific guideline | European Medicines Agency (EMA) [ema.europa.eu]
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